

A Researcher's Guide to DiSulfo-Cy5 Alkyne in Super-Resolution Microscopy

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Compound of Interest

Compound Name: DiSulfo-Cy5 alkyne

Cat. No.: B15597435

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For researchers, scientists, and drug development professionals at the forefront of cellular imaging, the choice of a fluorescent probe is a critical determinant for achieving high-quality, super-resolved images. This guide provides a comprehensive comparison of **DiSulfo-Cy5 alkyne**'s performance in super-resolution microscopy, particularly in stochastic optical reconstruction microscopy (STORM), against other commonly used alkyne-functionalized fluorophores. By presenting objective experimental data and detailed protocols, this guide aims to facilitate an informed decision for your specific research needs.

Quantitative Performance Comparison

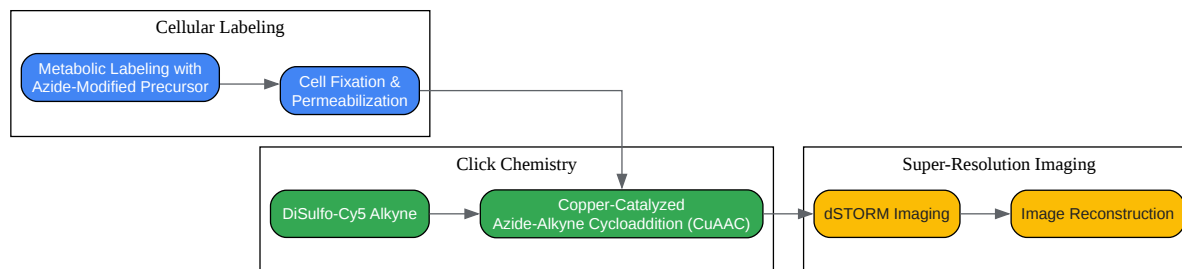
The selection of a fluorophore for super-resolution microscopy hinges on key photophysical properties that directly impact image quality. These include a high molar extinction coefficient for efficient light absorption, a high quantum yield for bright signal emission, and robust photostability to withstand the intense laser illumination required for single-molecule localization. The following table summarizes the key photophysical and performance characteristics of **DiSulfo-Cy5 alkyne** and its main competitors.

Property	DiSulfo-Cy5 Alkyne	Alexa Fluor 647 Alkyne	CF™ 647 Alkyne	AZDye 647 Alkyne
Excitation Maximum (nm)	~646[1]	~650[2][3][4]	~650	~647[5]
Emission Maximum (nm)	~662[1]	~665[2][3][4]	~665	~663[5]
Molar Extinction Coefficient (M ⁻¹ cm ⁻¹)	~271,000[1]	~239,000 - 270,000	~240,000[6]	~255,000[5]
Quantum Yield	~0.28[1]	~0.33	Good[6]	~0.21[5]
Photon Yield per switching event (in STORM)	Good	Excellent[7]	Good	Good
Photostability	Good[1]	High[2]	High[2]	High
Blinking Cycles (in STORM)	Good	High	Good	Good
Localization Precision (nm)	Good	~10[8]	Good	Good
Water Solubility	High[1]	High	High	High

Note: The performance of fluorescent dyes in STORM is highly dependent on the imaging buffer composition and experimental conditions. The values presented here are for comparative purposes and may vary between different studies and experimental setups.

Signaling Pathways and Experimental Workflows

A typical workflow for labeling intracellular targets with **DiSulfo-Cy5 alkyne** for super-resolution microscopy involves the introduction of an azide chemical reporter into the biomolecule of interest, followed by a copper-catalyzed click reaction with the alkyne-functionalized dye.



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